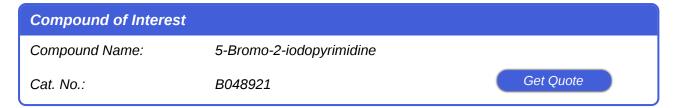


5-Bromo-2-iodopyrimidine: A Technical Guide to Safe Handling and Application

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Bromo-2-iodopyrimidine is a key heterocyclic building block in medicinal chemistry and organic synthesis, prized for its utility in constructing complex molecular architectures through selective cross-coupling reactions. This technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **5-Bromo-2-iodopyrimidine**. It is intended to equip researchers, scientists, and drug development professionals with the essential knowledge to handle this compound responsibly and effectively in a laboratory setting. This document includes detailed safety protocols, emergency procedures, and a representative experimental workflow for its application in Suzuki-Miyaura cross-coupling reactions.

Physicochemical Properties

5-Bromo-2-iodopyrimidine is a white to tan crystalline powder.[1] Its key physical and chemical properties are summarized below, providing essential data for experimental design and safety assessment.



| Property | Value | Reference(s) |
|-------------------|---|--------------|
| CAS Number | 183438-24-6 | [2] |
| Molecular Formula | C ₄ H ₂ BrIN ₂ | [1][2] |
| Molecular Weight | 284.88 g/mol | [1] |
| Appearance | White to tan crystalline powder | [1] |
| Melting Point | 99-103 °C | [1][3] |
| Boiling Point | 341 °C at 760 mmHg | [1] |
| Density | 2.495 g/cm ³ | [1] |
| Flash Point | 160 °C | [1] |
| Vapor Pressure | 0.000164 mmHg at 25 °C | [1] |
| Sensitivity | Light Sensitive | [1] |

Hazard Identification and Safety Information

5-Bromo-2-iodopyrimidine is classified as a hazardous substance and requires careful handling to avoid adverse health effects. It is harmful if swallowed, causes skin irritation, and can cause serious eye damage.[2][4] The following table summarizes its GHS hazard classifications.



| Hazard Classification | Code | Description | Reference(s) |
|--------------------------|---|---------------------------|--------------|
| Acute Toxicity, Oral | H302 | Harmful if swallowed | [4] |
| Skin Irritation | H315 | Causes skin irritation | [4] |
| Serious Eye Damage | H318 | Causes serious eye damage | [4] |
| Signal Word | Danger | [4] | |
| Pictograms | GHS05 (Corrosion), GHS07 (Exclamation Mark) | [4] | - |

Precautionary Statements:

- P264: Wash hands and face thoroughly after handling.[4]
- P280: Wear protective gloves, eye protection, and face protection.[4]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[4]

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when working with **5-Bromo-2-iodopyrimidine**.

Engineering Controls:



- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[5]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) to prevent skin contact.[4]
- Skin and Body Protection: A lab coat should be worn at all times. For tasks with a higher risk of spillage, additional protective clothing may be necessary.[5]
- Respiratory Protection: For operations that may generate significant dust, a NIOSHapproved N95 dust mask or higher-level respirator should be used.[4]

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe dust.[5]
- Wash hands thoroughly after handling, even if gloves were worn.
- Avoid the formation and dispersion of dust.[6]

Storage Conditions:

- Store in a cool, dry, and dark place. [6] The compound is light-sensitive. [1]
- Keep the container tightly closed to prevent moisture ingress and contamination.
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
 [5]



Emergency and First-Aid Procedures

In the event of exposure or accidental release, immediate and appropriate action is critical.

| Exposure Route | First-Aid Measures | Reference(s) |
|----------------|---|--------------|
| Eye Contact | Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention. | [5] |
| Skin Contact | Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists. | [5] |
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention. | [5] |
| Ingestion | Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek immediate medical attention. | [5] |

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation and wear the appropriate PPE as described in Section 3.[6]
- Containment and Cleanup: Carefully sweep up the spilled solid, taking care not to generate dust.[6] Collect the material into a suitable, labeled container for disposal.[6]
- Environmental Precautions: Prevent the product from entering drains or waterways.[6]



Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[5]
- Conditions to Avoid: Exposure to light and excess heat.
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[5]
- Hazardous Decomposition Products: Under combustion, may produce carbon oxides (CO, CO₂), nitrogen oxides (NOx), hydrogen bromide (HBr), and hydrogen iodide (HI).

Disposal Considerations

Disposal of **5-Bromo-2-iodopyrimidine** and its containers must be managed by a licensed professional waste disposal service in accordance with all applicable local, state, and federal regulations. Do not allow the material to be released into the environment.[2]

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

5-Bromo-2-iodopyrimidine is a versatile substrate for palladium-catalyzed cross-coupling reactions. The carbon-iodine bond is significantly more reactive than the carbon-bromine bond, allowing for selective functionalization at the C2 position. The following is a representative protocol for a Suzuki-Miyaura reaction, which should be adapted and optimized for specific substrates and desired outcomes.

Materials:

- 5-Bromo-2-iodopyrimidine
- Arylboronic acid (1.1 1.5 equivalents)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%)
- Base (e.g., K₂CO₃ or Cs₂CO₃, 2-3 equivalents)
- Anhydrous, degassed solvent (e.g., 1,4-dioxane, DMF, or toluene)



- Standard, flame-dried Schlenk glassware
- Inert gas supply (Argon or Nitrogen)

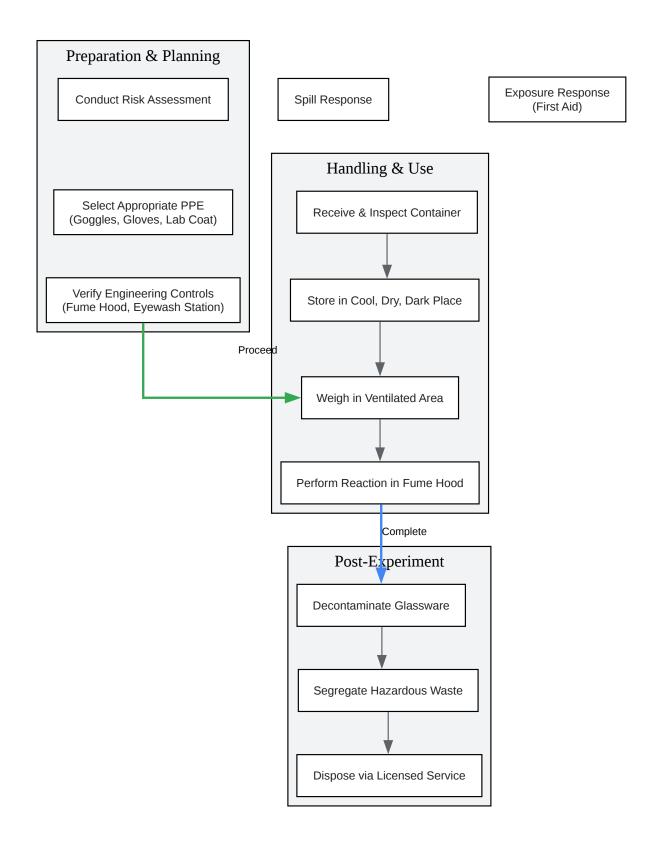
Procedure:

- Preparation: To a dry Schlenk flask equipped with a magnetic stir bar, add 5-Bromo-2-iodopyrimidine (1.0 equiv.), the arylboronic acid (1.2 equiv.), and the base (2.0 equiv.).
- Inert Atmosphere: Seal the flask, then evacuate and backfill with an inert gas (e.g., Argon). Repeat this cycle three times to ensure an oxygen-free atmosphere.
- Catalyst and Solvent Addition: Under a positive pressure of inert gas, add the palladium catalyst (e.g., Pd(PPh₃)₄, 5 mol%). Subsequently, add the anhydrous, degassed solvent via syringe.
- Reaction: Heat the reaction mixture to the desired temperature (typically 80-100 °C) with vigorous stirring.
- Monitoring: Monitor the progress of the reaction by a suitable analytical technique, such as
 Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS),
 until the starting material is consumed.
- Workup: Once the reaction is complete, cool the mixture to room temperature. Dilute with an
 organic solvent (e.g., ethyl acetate) and wash with water, followed by brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel to yield the desired 2-aryl-5-bromopyrimidine.

Visualization of Workflows Safe Handling Workflow

The following diagram outlines the critical steps for safely handling **5-Bromo-2-iodopyrimidine** from receipt to disposal.





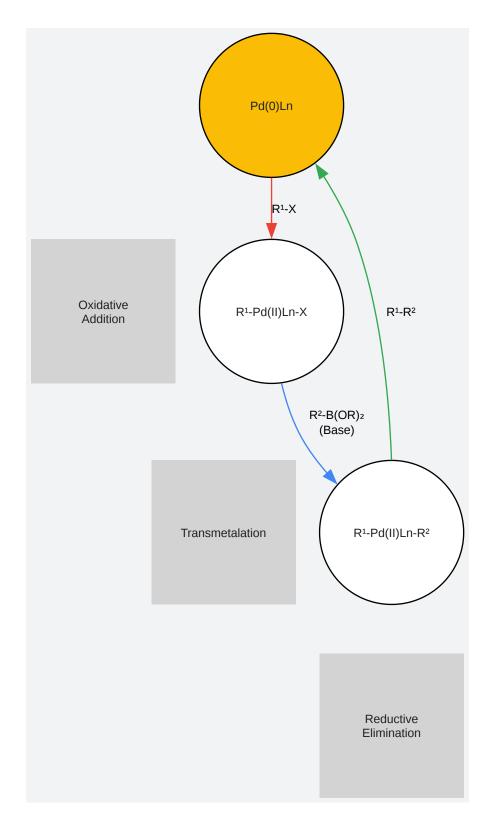
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Caption: Logical workflow for the safe handling of **5-Bromo-2-iodopyrimidine**.



Suzuki-Miyaura Catalytic Cycle

This diagram illustrates the key steps in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.





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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

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